

# Structural Characterization of N-Desmethyldofetilide: A Technical Overview

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## Compound of Interest

Compound Name: *N-Desmethyldofetilide*

CAS No.: 176447-94-2

Cat. No.: B601676

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**N-Desmethyldofetilide** is recognized as a primary metabolite of Dofetilide, a Class III antiarrhythmic agent. Its structural characterization is crucial for understanding its pharmacological and toxicological profile, as well as for ensuring the quality and purity of Dofetilide-related pharmaceutical products. This technical guide provides a summary of the available structural information for **N-Desmethyldofetilide**, based on publicly accessible data.

## Physicochemical Properties

A compilation of the fundamental physicochemical properties of **N-Desmethyldofetilide** is presented in Table 1. This information is critical for its identification and handling in a laboratory setting.

| Property          | Value                                                                               | Reference |
|-------------------|-------------------------------------------------------------------------------------|-----------|
| IUPAC Name        | N-[4-[2-[2-[4-(methylsulfonamido)phenoxy]ethylamino]ethyl]phenyl]methanesulfonamide | [1][2]    |
| CAS Number        | 176447-94-2                                                                         | [2][3][4] |
| Molecular Formula | C <sub>18</sub> H <sub>25</sub> N <sub>3</sub> O <sub>5</sub> S <sub>2</sub>        | [1][3][4] |
| Molecular Weight  | 427.54 g/mol                                                                        | [2][3]    |
| Monoisotopic Mass | 427.12357 Da                                                                        | [1]       |
| Canonical SMILES  | <chem>CS(=O)(=O)NC1=CC=C(C=C1)CCNC(C=C2)C(=C2)NS(=O)(=O)C</chem>                    | [1]       |
| InChI Key         | JITIJIUDNAYXKK-UHFFFAOYSA-N                                                         | [1]       |

## Molecular Structure

The two-dimensional chemical structure of **N-Desmethyldofetilide** is illustrated in the diagram below. This visualization is essential for understanding the connectivity of atoms and functional groups within the molecule.

Caption: 2D structural representation of **N-Desmethyldofetilide**.

## Spectroscopic Data

Detailed experimental spectroscopic data for **N-Desmethyldofetilide**, including Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy, are not readily available in the public domain. However, predicted mass spectrometry data provides valuable insights into its molecular mass and fragmentation patterns.

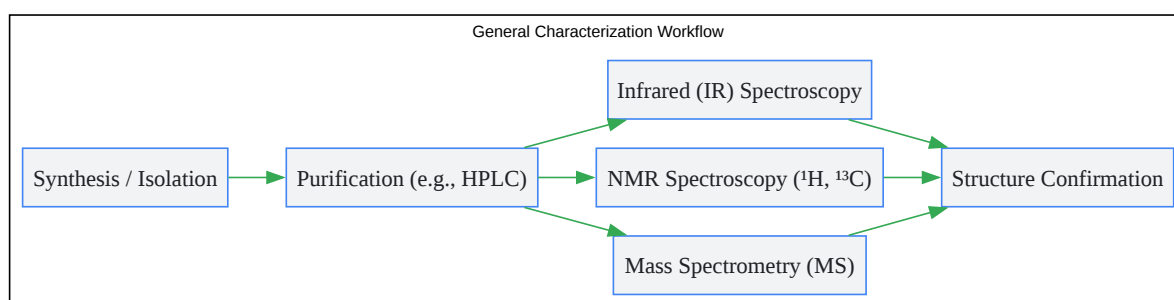
### Mass Spectrometry

Predicted mass spectrometry data for various adducts of **N-Desmethyldofetilide** are summarized in Table 2. This information is instrumental for the identification of the compound in complex matrices using mass spectrometric techniques.[1]

| Adduct Form                          | Predicted m/z |
|--------------------------------------|---------------|
| [M+H] <sup>+</sup>                   | 428.13085     |
| [M+Na] <sup>+</sup>                  | 450.11279     |
| [M+K] <sup>+</sup>                   | 466.08673     |
| [M+NH <sub>4</sub> ] <sup>+</sup>    | 445.15739     |
| [M-H] <sup>-</sup>                   | 426.11629     |
| [M+HCOO] <sup>-</sup>                | 472.12177     |
| [M+CH <sub>3</sub> COO] <sup>-</sup> | 486.13742     |

## Experimental Protocols

Given the absence of published experimental studies detailing the structural characterization of **N-Desmethyldofetilide**, a generalized workflow for the characterization of a pharmaceutical metabolite is proposed. This workflow outlines the key analytical techniques that would be employed.



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Caption: A hypothetical workflow for the structural characterization of **N-Desmethyldofetilide**.

Methodology Synopsis:

- **High-Performance Liquid Chromatography (HPLC):** This technique would be essential for the purification of **N-Desmethyldofetilide** from a synthesis reaction mixture or a biological matrix. A reversed-phase C18 column with a gradient elution of water and acetonitrile, both containing a small percentage of formic acid or trifluoroacetic acid, would be a typical starting point.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS), often coupled with liquid chromatography (LC-MS), would be used to determine the accurate mass of the molecular ion, confirming the elemental composition. Tandem mass spectrometry (MS/MS) would be employed to study the fragmentation pattern, providing further structural elucidation.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are the most powerful techniques for determining the precise molecular structure. One-dimensional ( $^1\text{H}$ ,  $^{13}\text{C}$ ) and two-dimensional (e.g., COSY, HSQC, HMBC) NMR experiments would be necessary to assign all proton and carbon signals and to establish the connectivity of the atoms.
- **Infrared (IR) Spectroscopy:** IR spectroscopy would be used to identify the characteristic functional groups present in the molecule, such as N-H, S=O, C-O, and aromatic C-H bonds, by observing their vibrational frequencies.

## Conclusion

While the fundamental physicochemical properties and a predicted mass spectrum of **N-Desmethyldofetilide** are available, a comprehensive public repository of its experimental structural characterization data is currently lacking. The methodologies outlined in this guide represent the standard analytical approaches that would be necessary to fully characterize this important metabolite. Further research and publication of detailed experimental data would be highly beneficial to the scientific and pharmaceutical communities.

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- To cite this document: BenchChem. [Structural Characterization of N-Desmethyldofetilide: A Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b601676/docs#structural-characterization-of-n-desmethyldofetilide-a-technical-overview>]

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